

Application Notes and Protocols for W1131 Compound

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Compound of Interest

Compound Name: W1131

Cat. No.: B12390785

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Abstract

W1131 is a potent and selective inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3).[1][2] This compound has been shown to induce ferroptosis, a form of iron-dependent programmed cell death, and suppress tumor progression in preclinical models of gastric cancer.[1] **W1131** exerts its effect by selectively inhibiting the phosphorylation of STAT3, which is a key step in its activation, dimerization, and nuclear translocation.[2] These application notes provide a detailed protocol for the dissolution and storage of **W1131** to ensure its stability and efficacy for in vitro and in vivo studies.

Physicochemical Properties and Mechanism of Action

W1131 is a small molecule that targets the STAT3 protein. The compound binds to STAT3 with a dissociation constant (K_d) of 7 μ M.[2] Its mechanism of action involves the inhibition of STAT3 phosphorylation, which in turn blocks the downstream signaling pathways that promote cell proliferation, survival, and migration.[1][2] Furthermore, **W1131** has been demonstrated to trigger ferroptosis in cancer cells, highlighting a dual mechanism of anti-tumor activity.[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for the **W1131** compound based on available information.

Parameter	Value	Source
Molecular Weight	429.44 g/mol	MedKoo Biosciences
Solubility in DMSO	0.1 - 1 mg/mL	Cayman Chemical[2]
Binding Affinity (Kd)	7 μ M	Cayman Chemical[2]
In Vitro Activity	0-2 μ M (72h) inhibits gastric cancer cell survival, migration, and invasion.	MedChemExpress[1]
In Vivo Dosage	3 - 10 mg/kg (i.p. daily for 2 weeks) in a mouse xenograft model.	MedChemExpress[1]

Experimental Protocols

Dissolution of W1131 for In Vitro Studies

Materials:

- **W1131** compound (lyophilized powder)
- Dimethyl sulfoxide (DMSO), anhydrous (ACS grade or higher)
- Sterile, nuclease-free microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Protocol:

- Aseptic Technique: Perform all steps under sterile conditions in a laminar flow hood to prevent contamination.

- Equilibration: Allow the vial of **W1131** powder and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation.
- Reconstitution:
 - Carefully open the vial of **W1131**.
 - To prepare a 1 mg/mL stock solution, add the appropriate volume of anhydrous DMSO to the vial. For example, to a vial containing 1 mg of **W1131**, add 1 mL of DMSO.
 - Note: Due to the reported solubility range of 0.1-1 mg/mL, it is recommended to start with a concentration at the lower end of this range to ensure complete dissolution.[\[2\]](#)
- Solubilization:
 - Close the vial tightly and vortex for 1-2 minutes until the powder is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particles. If particles persist, gentle warming in a 37°C water bath for 5-10 minutes or sonication may aid in dissolution.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile, nuclease-free microcentrifuge tubes. This will minimize freeze-thaw cycles.
 - Store the aliquots as recommended in the storage section below.

Preparation of Working Solutions for Cell Culture

Protocol:

- Thawing: Thaw a single aliquot of the **W1131** DMSO stock solution at room temperature.
- Dilution:
 - Prepare serial dilutions of the stock solution in cell culture medium to achieve the desired final concentration for your experiment.

- It is crucial to add the **W1131** stock solution to the culture medium and mix immediately to avoid precipitation.
- The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Storage and Stability

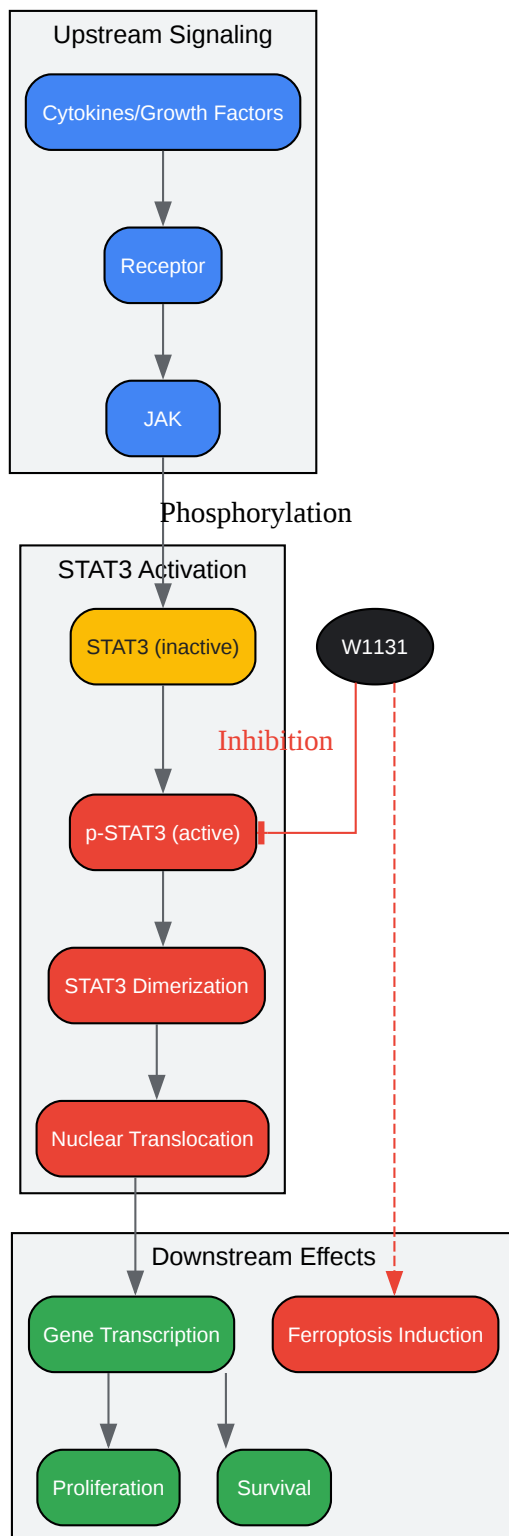
Proper storage of the **W1131** compound and its solutions is critical to maintain its activity.

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Long-term (months to years)	Store in a dry, dark place.
0-4°C	Short-term (days to weeks)		
Stock Solution in DMSO	-20°C	Long-term (months)	Aliquot to avoid repeated freeze-thaw cycles.
0-4°C	Short-term (days to weeks)		

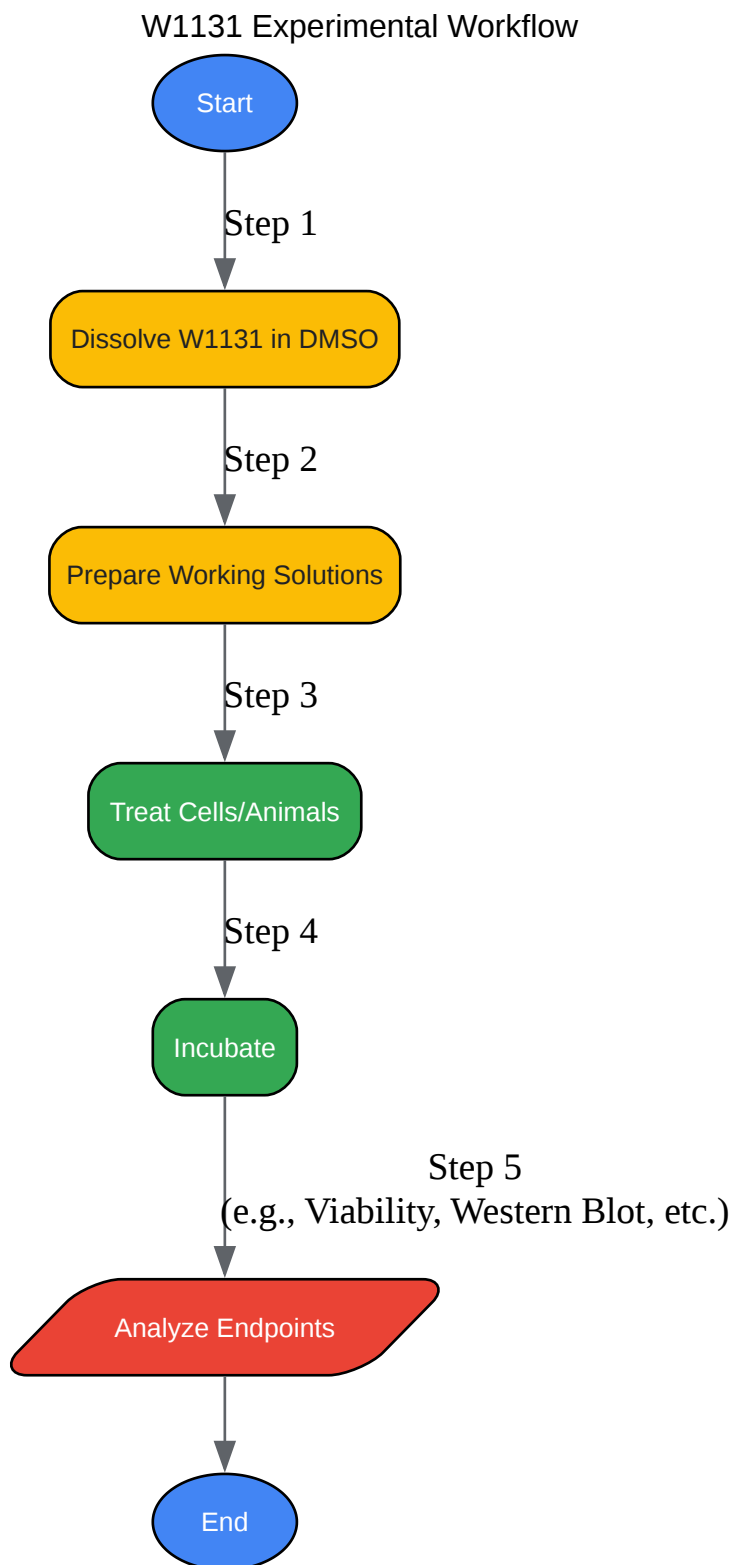
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **W1131** and a typical experimental workflow for its use.

W1131 Mechanism of Action

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Caption: **W1131** inhibits STAT3 phosphorylation, blocking downstream signaling and inducing ferroptosis.



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Caption: A generalized workflow for experiments using the **W1131** compound.

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